

# physical and chemical properties of 3-Chloro-1,8-naphthyridine

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3-Chloro-1,8-naphthyridine

Cat. No.: B1589327

[Get Quote](#)

An In-Depth Technical Guide to **3-Chloro-1,8-naphthyridine**: Properties, Synthesis, and Reactivity

## Introduction

**3-Chloro-1,8-naphthyridine** is a heterocyclic aromatic compound built upon the 1,8-naphthyridine scaffold. This core structure, composed of two fused pyridine rings, is recognized as a "privileged structure" in medicinal chemistry due to its frequent appearance in biologically active compounds.<sup>[1][2][3]</sup> The presence of a chlorine atom at the 3-position renders the molecule an exceptionally versatile synthetic intermediate. This guide offers a comprehensive exploration of the physical and chemical properties of **3-Chloro-1,8-naphthyridine**, detailing its synthesis, key chemical transformations, and spectroscopic signature, providing researchers and drug development professionals with a foundational understanding of this important building block.

## Physicochemical and Spectroscopic Properties

The inherent properties of **3-Chloro-1,8-naphthyridine** dictate its behavior in chemical reactions and biological systems. A summary of its key characteristics is provided below.

## Physical and Chemical Data Summary

Property	Value	Source/Comment
Molecular Formula	$C_8H_5ClN_2$	PubChem CID: 11686962[4]
Molecular Weight	164.59 g/mol	Calculated
Appearance	Expected to be a solid at room temperature.	Based on related naphthyridine compounds.[5]
Melting Point	Data not widely reported; requires experimental determination.	The parent 1,8-naphthyridine melts at 98-99 °C.[5]
Solubility	Generally soluble in polar organic solvents like DMSO and DMF.	Inferred from the general properties of naphthyridines.[6]
pKa	Data not available.	The pKa of the parent 1,5-Naphthyridine is 2.91.[6]
Calculated XlogP	2.1	PubChemLite[4]

## Spectroscopic Profile

Spectroscopic analysis is critical for the structural confirmation of **3-Chloro-1,8-naphthyridine**.

- $^1H$  NMR: The proton NMR spectrum is expected to show five distinct signals in the aromatic region (typically  $\delta$  7.0-9.0 ppm). The protons on the pyridine ring without the chlorine will exhibit characteristic coupling patterns. Protons adjacent to the nitrogen atoms will be the most deshielded.
- $^{13}C$  NMR: The carbon NMR spectrum will display signals for the eight carbon atoms of the naphthyridine core. Carbons bonded to nitrogen or chlorine will have distinct chemical shifts.
- Mass Spectrometry: The mass spectrum will exhibit a characteristic isotopic pattern for a molecule containing one chlorine atom. Two major peaks will be observed for the molecular ion:  $[M]^+$  and  $[M+2]^+$ , with a relative intensity ratio of approximately 3:1.[7] The monoisotopic mass is 164.01413 Da.[4]

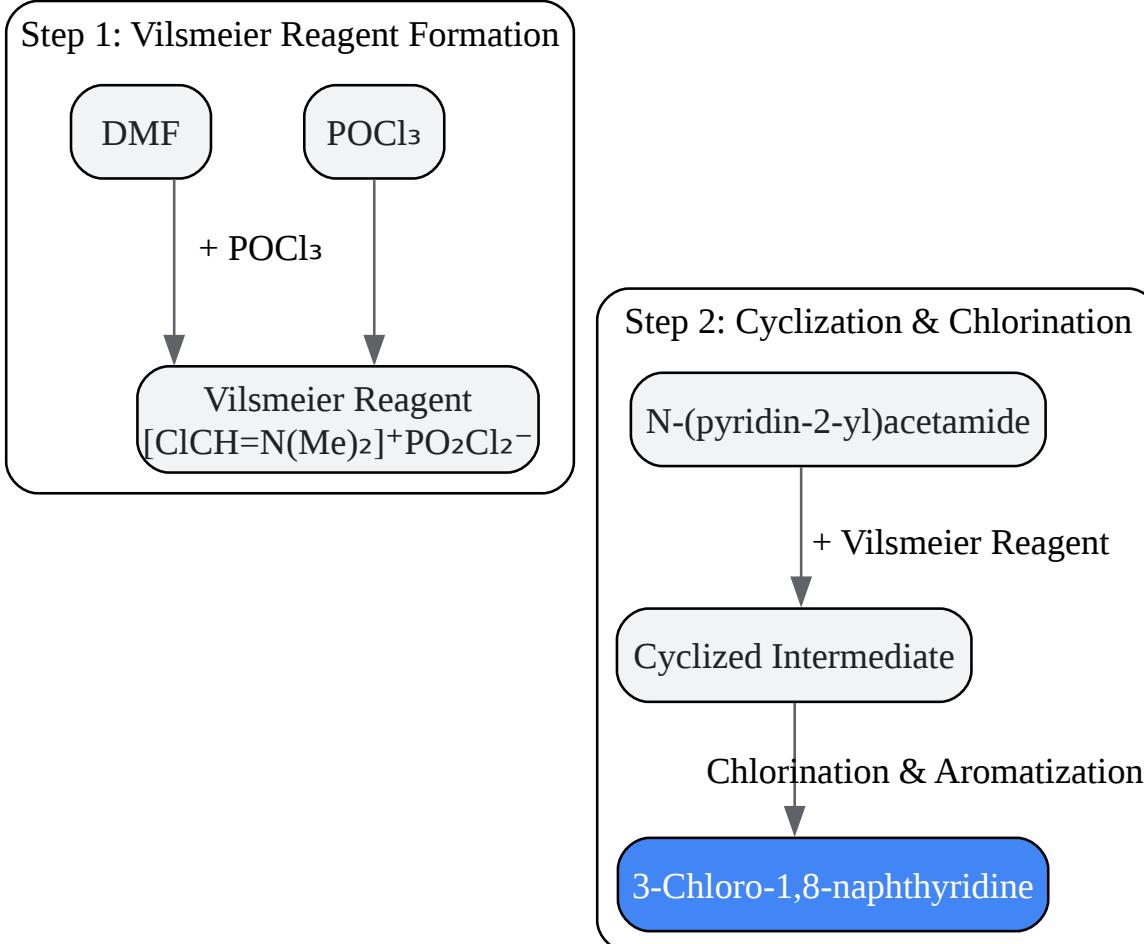
- Infrared (IR) Spectroscopy: Key absorption bands would include C=N and C=C stretching vibrations characteristic of the aromatic heterocyclic system, as well as a C-Cl stretching frequency.

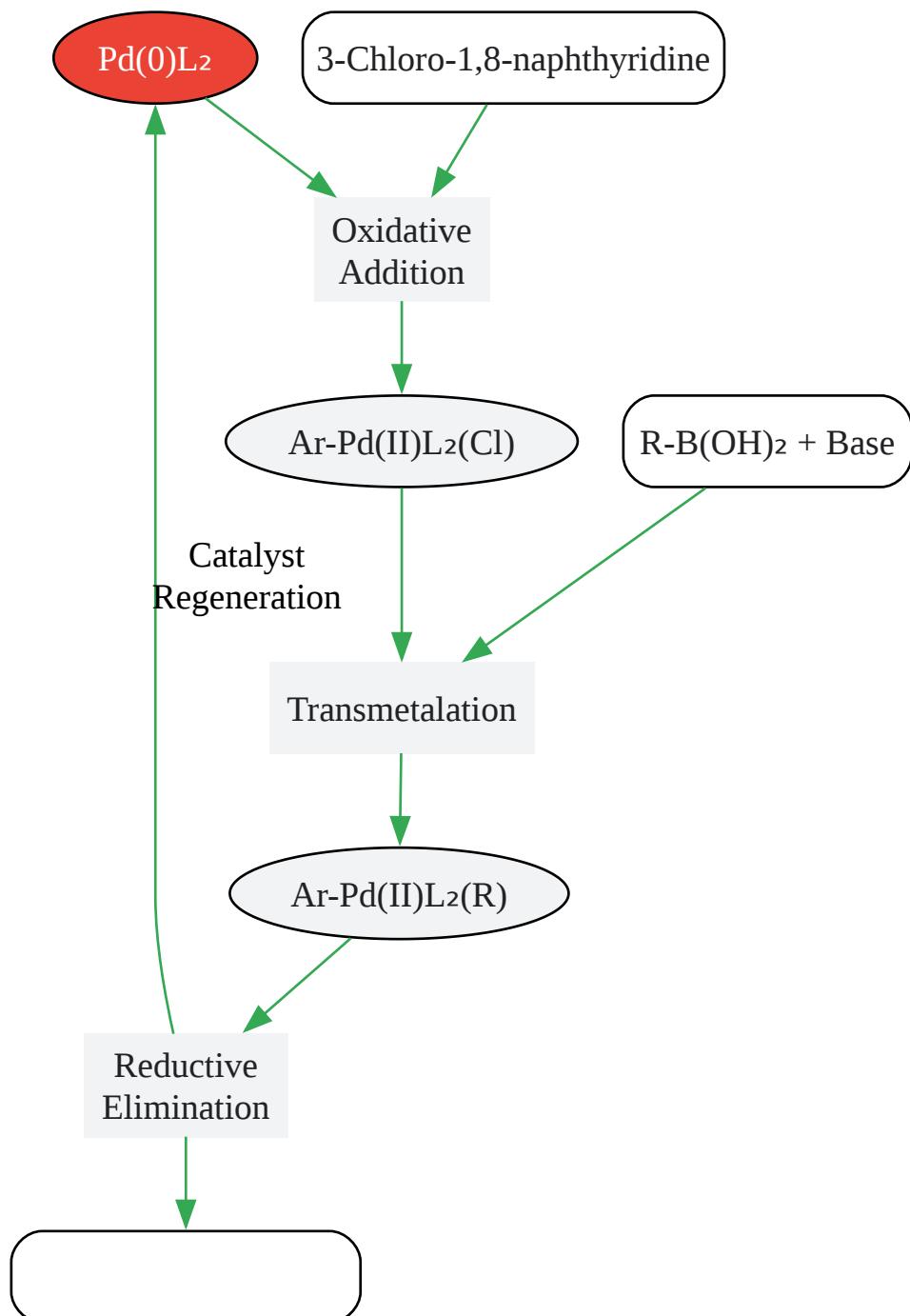
## Synthesis of 3-Chloro-1,8-naphthyridine

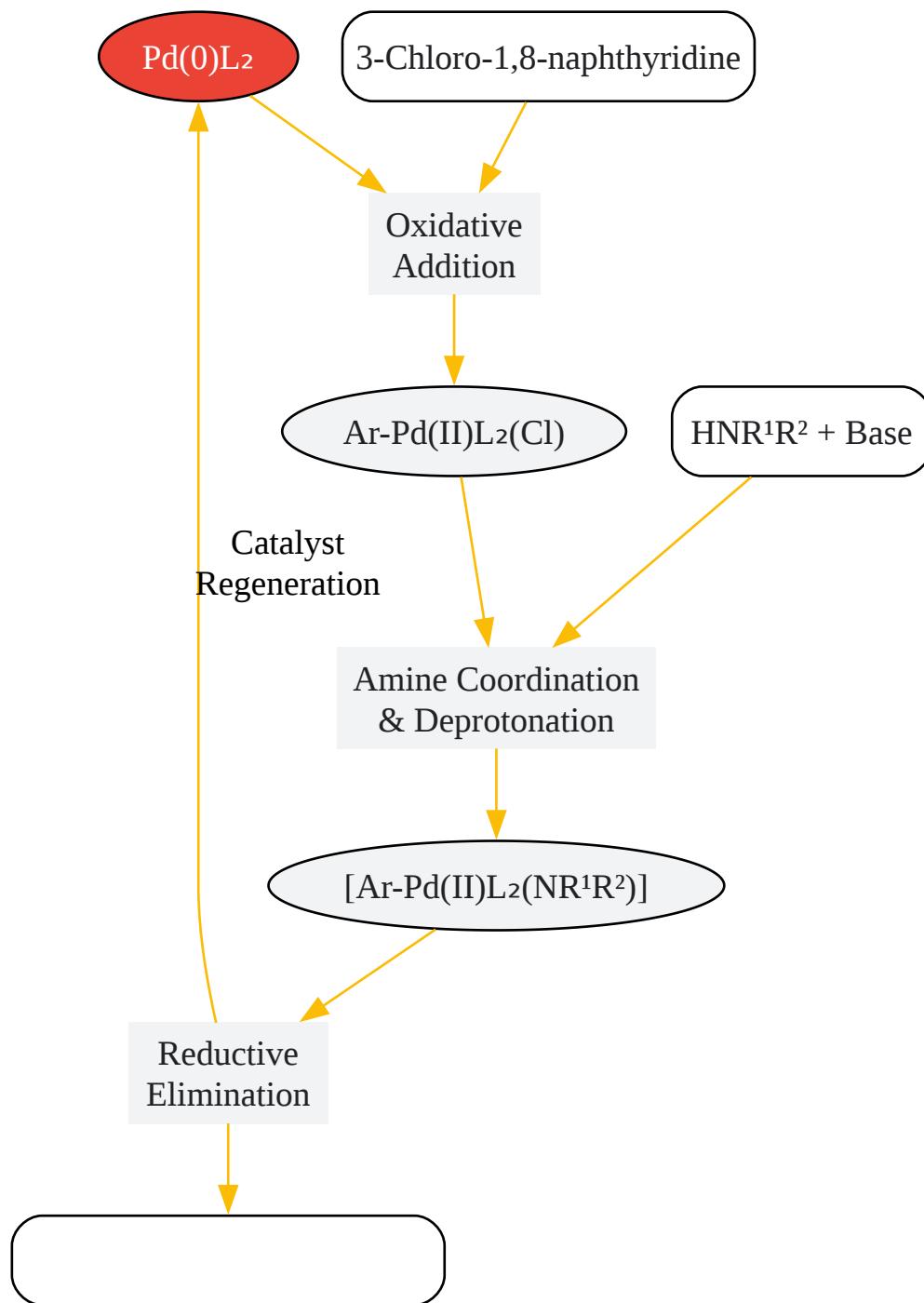
A common and effective method for synthesizing the chloro-1,8-naphthyridine core involves the Vilsmeier-Haack reaction. This reaction utilizes a phosphorus oxychloride ( $\text{POCl}_3$ ) and dimethylformamide (DMF) mixture to achieve cyclization and chlorination in a single pot.

## Synthetic Workflow: Vilsmeier-Haack Cyclization

The synthesis starts from N-(pyridin-2-yl)acetamide, which undergoes an electrophilic cyclization directed by the Vilsmeier reagent (formed from  $\text{POCl}_3$  and DMF). This process not only forms the second pyridine ring but also introduces a chlorine atom.







[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Enhancement of Antibiotic Activity by 1,8-Naphthyridine Derivatives against Multi-Resistant Bacterial Strains - PMC [pmc.ncbi.nlm.nih.gov]
- 2. tandfonline.com [tandfonline.com]
- 3. 1,8-Naphthyridine Derivatives: A Review of Multiple Biological Activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. PubChemLite - 3-chloro-1,8-naphthyridine (C8H5ClN2) [pubchemlite.lcsb.uni.lu]
- 5. 1,8-Naphthyridine - Wikipedia [en.wikipedia.org]
- 6. benchchem.com [benchchem.com]
- 7. Design, synthesis, and anti-mycobacterial evaluation of 1,8-naphthyridine-3-carbonitrile analogues - RSC Advances (RSC Publishing) DOI:10.1039/D4RA04262J [pubs.rsc.org]
- To cite this document: BenchChem. [physical and chemical properties of 3-Chloro-1,8-naphthyridine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1589327#physical-and-chemical-properties-of-3-chloro-1-8-naphthyridine>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)